

# In-Depth Technical Guide: 1-Methylpyrrolidine-d8 Solubility and Physicochemical Properties

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## Compound of Interest

Compound Name: 1-Methylpyrrolidine-d8

Cat. No.: B150434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data and relevant physicochemical properties of **1-Methylpyrrolidine-d8**. Given the limited direct experimental data on the deuterated form, this guide leverages data from its non-deuterated counterpart, 1-Methylpyrrolidine, as a close and reliable proxy. This document is intended to support research, development, and formulation activities where **1-Methylpyrrolidine-d8** is utilized.

## Introduction to 1-Methylpyrrolidine-d8

**1-Methylpyrrolidine-d8** is the deuterium-labeled form of 1-Methylpyrrolidine.<sup>[1]</sup> Deuterated compounds are of significant interest in pharmaceutical research, particularly in metabolic and pharmacokinetic studies, due to the kinetic isotope effect which can alter the rate of metabolism. 1-Methylpyrrolidine itself is a versatile heterocyclic amine used as a solvent, a reagent in organic synthesis, and a precursor for various pharmaceuticals and agrochemicals.<sup>[2][3][4]</sup>

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 1-Methylpyrrolidine. These values are considered to be very close approximations for **1-Methylpyrrolidine-d8**, as deuterium labeling typically has a minimal impact on bulk physical properties.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>5</sub> H <sub>3</sub> D <sub>8</sub> N | N/A       |
| Molecular Weight  | 93.22 g/mol                                    | N/A       |
| Appearance        | Colorless to pale yellow liquid                | [2][3]    |
| Boiling Point     | 76-81 °C                                       | [4][5]    |
| Melting Point     | -90 °C   | [5]       |
| Density           | 0.819 g/mL at 25 °C                            |           |
| Flash Point       | -18 °C   | [4]       |
| pKa               | 10.32 at 25 °C                                 | [6]       |

## Solubility Data

No specific quantitative solubility data for **1-Methylpyrrolidine-d8** was found in the reviewed literature. However, its non-deuterated analog, 1-Methylpyrrolidine, is known to be highly soluble in water and other common organic solvents.[2][3][5] The following table presents the available solubility information for 1-Methylpyrrolidine, which serves as a strong estimate for the solubility of **1-Methylpyrrolidine-d8**.

| Solvent                   | Solubility     | Temperature   | Reference |
|---------------------------|----------------|---------------|-----------|
| Water                     | Fully miscible | 23 °C         | [7]       |
| Water                     | 213 g/L        | Not Specified | [5]       |
| Alcohol                   | Soluble        | Not Specified | [5]       |
| Ether                     | Soluble        | Not Specified | [5]       |
| Dimethyl Sulfoxide (DMSO) | Soluble        | Not Specified | N/A       |

## Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

The following is a generalized experimental protocol for determining the equilibrium solubility of a compound like **1-Methylpyrrolidine-d8**, based on the widely accepted shake-flask method.

[8]

Objective: To determine the saturation solubility of **1-Methylpyrrolidine-d8** in a given solvent at a specified temperature.

Materials:

- **1-Methylpyrrolidine-d8**
- Solvent of interest (e.g., water, phosphate-buffered saline pH 7.4)
- Shaking incubator or water bath with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22  $\mu\text{m}$ )
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (or other quantitative analytical method)

Procedure:

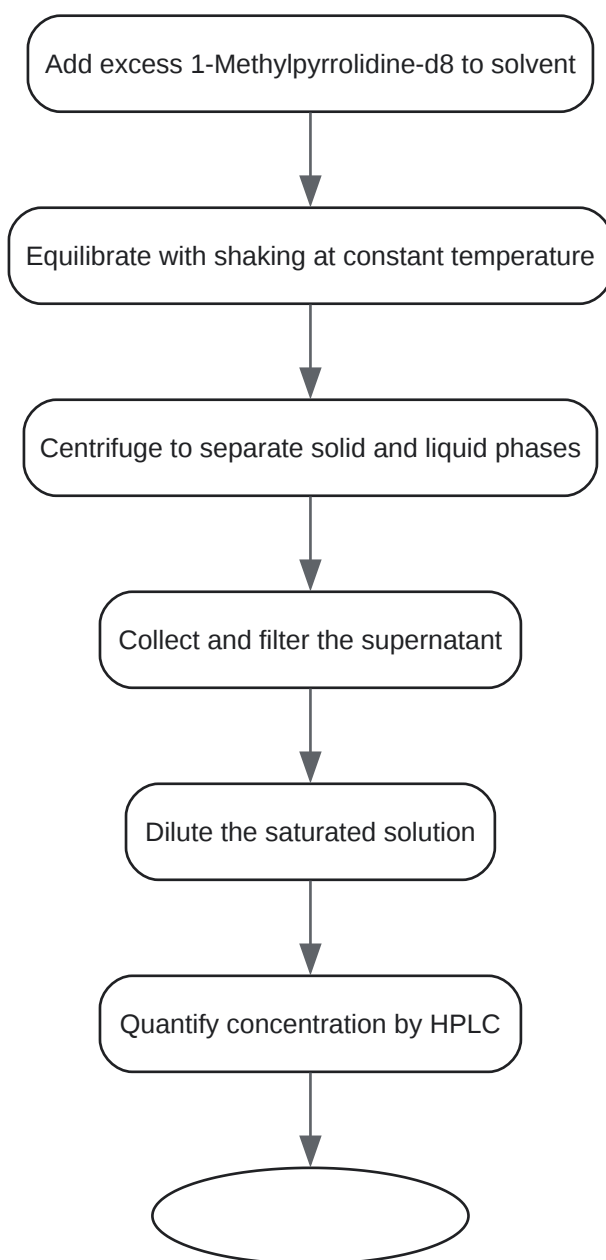
- Preparation of Solvent: Prepare the desired solvent and bring it to the target temperature (e.g., 25 °C or 37 °C).
- Addition of Solute: Add an excess amount of **1-Methylpyrrolidine-d8** to a known volume of the temperature-equilibrated solvent in a sealed container. The presence of undissolved solute should be visible.

- **Equilibration:** Place the sealed container in a shaking incubator set at the desired temperature. Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- **Phase Separation:** After equilibration, allow the suspension to settle. Centrifuge the samples to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw an aliquot of the supernatant, ensuring no solid particles are disturbed.
- **Filtration:** Filter the collected supernatant through a syringe filter to remove any remaining microscopic particles.
- **Dilution:** Accurately dilute the filtered solution with the solvent to a concentration within the calibrated range of the analytical method.
- **Quantification:** Analyze the concentration of **1-Methylpyrrolidine-d8** in the diluted sample using a validated HPLC method.
- **Calculation:** Calculate the solubility by multiplying the measured concentration by the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

## Diagrams

### Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **1-Methylpyrrolidine-d8** using the shake-flask method.

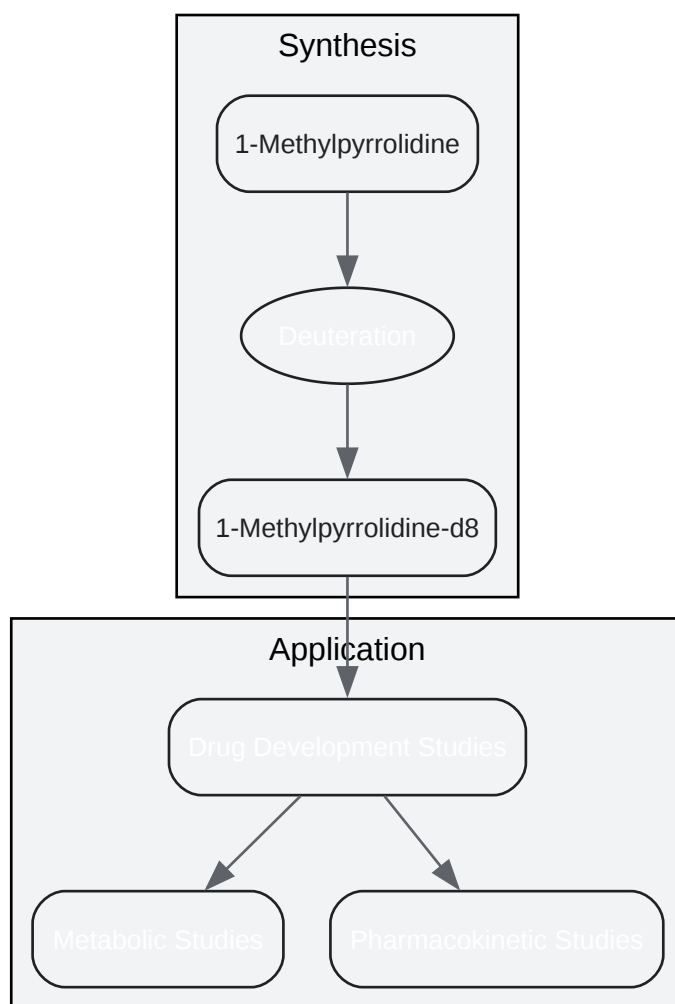


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Caption: Workflow for Equilibrium Solubility Determination.

## Logical Relationship: Synthesis and Application

This diagram shows the relationship between 1-Methylpyrrolidine, its deuterated form, and their application in drug development studies.



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Caption: Synthesis and Application of **1-Methylpyrrolidine-d8**.

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